

Personal protective equipment for handling 5-Amino-2-morpholinobenzonitrile

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Compound of Interest

Compound Name: 5-Amino-2-morpholinobenzonitrile

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Essential Safety and Handling Guide for 5- Amino-2-morpholinobenzonitrile

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **5-Amino-2-morpholinobenzonitrile**. The following procedural guidance is based on available data for structurally similar compounds due to the limited safety information for this specific chemical.

Hazard Assessment and Personal Protective Equipment (PPE)

The primary hazards associated with **5-Amino-2-morpholinobenzonitrile** are inferred from related aromatic amine and nitrile compounds. These compounds are often harmful if swallowed, in contact with skin, or inhaled, and can cause significant skin and eye irritation. Some related compounds are also suspected carcinogens.[1] Therefore, a stringent approach to personal protection is mandatory.

Recommended Personal Protective Equipment:



PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles	Chemical splash goggles are required at all times.
Face Shield	A face shield should be worn over safety goggles when there is a risk of splashes or aerosol generation.[2]	
Hand Protection	Disposable Nitrile Gloves	Minimum thickness of 5-mil is recommended for incidental contact.[3] Gloves must be changed immediately upon contamination. For prolonged contact, heavier-duty gloves should be considered.[3]
Body Protection	Laboratory Coat	A flame-resistant lab coat should be worn and fully buttoned.
Chemical-Resistant Apron	An apron should be worn over the lab coat when handling larger quantities or when there is a significant splash risk.	
Respiratory Protection	Respirator	If work cannot be conducted in a certified chemical fume hood, or if aerosol generation is likely, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates is required.[4]

Operational Plan: Safe Handling Procedures

All handling of **5-Amino-2-morpholinobenzonitrile** should occur within a certified chemical fume hood to minimize inhalation exposure.



Step-by-Step Handling Protocol:

- Preparation:
 - Ensure the chemical fume hood is functioning correctly.
 - Gather all necessary equipment and reagents.
 - Don all required PPE as outlined in the table above.
 - Place absorbent, plastic-backed pads on the work surface to contain any potential spills.
- Handling:
 - Carefully weigh and dispense the solid compound, avoiding the generation of dust.
 - If making a solution, add the solid to the solvent slowly to prevent splashing.
 - Keep all containers with the compound sealed when not in use.
- Post-Handling:
 - Decontaminate all surfaces with an appropriate solvent and cleaning agent.
 - Remove PPE in the correct order to avoid cross-contamination, disposing of single-use items in the designated hazardous waste container.
 - Wash hands thoroughly with soap and water after removing gloves.

Workflow for Handling **5-Amino-2-morpholinobenzonitrile**

Caption: Workflow for the safe handling of **5-Amino-2-morpholinobenzonitrile**.

Disposal Plan

All waste containing **5-Amino-2-morpholinobenzonitrile**, including contaminated PPE and cleaning materials, must be treated as hazardous waste.

Waste Segregation and Disposal:



Waste Type	Container	Disposal Procedure	
Solid Waste	Labeled, sealed, and puncture- resistant container.	Collect all solid waste, including contaminated gloves, wipes, and weigh papers.	
Liquid Waste	Labeled, sealed, and chemically compatible container.	Collect all liquid waste from the experiment and decontamination steps. Do not mix with incompatible waste streams.	
Sharps Waste	Labeled, puncture-proof sharps container.	Any contaminated needles or other sharps must be disposed of in a designated sharps container.	

All hazardous waste must be disposed of through your institution's environmental health and safety (EHS) office in accordance with local, state, and federal regulations. Never dispose of this chemical down the drain or in the regular trash.[4][5]

Disposal Workflow for **5-Amino-2-morpholinobenzonitrile** Waste

Caption: Workflow for the proper disposal of waste containing **5-Amino-2-morpholinobenzonitrile**.

Comparative Data of Structurally Similar Compounds

Due to the absence of a comprehensive safety data sheet for **5-Amino-2-morpholinobenzonitrile**, the following table presents data for structurally related compounds to provide an indication of potential properties.



Property	2- Aminobenzonitrile	5-Amino-2- methylbenzonitrile	N- Acetylmorpholine
Molecular Formula	C7H6N2	C8H8N2	C ₆ H ₁₁ NO ₂
Molecular Weight	118.14 g/mol	132.16 g/mol	129.16 g/mol
Melting Point	45-48 °C[6]	90.9 - 91.7 °C[5]	9 - 10 °C[7]
Boiling Point	267-268 °C[6]	Not available	245.5 °C[7]
Flash Point	145 °C[6]	Not available	122 °C[7]
Known Hazards	Harmful if swallowed, in contact with skin, or inhaled; Causes skin and eye irritation; May cause respiratory irritation; Suspected of causing cancer.[1]	Harmful if swallowed, in contact with skin, or if inhaled.[5]	Causes serious eye irritation; May damage fertility or the unborn child.

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